

In-Depth Technical Guide: Biological Activity and Toxicity of Ethyl Formate

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Compound of Interest

Compound Name: Ethyl formate

Cat. No.: B1671648

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Abstract

Ethyl formate, a volatile ester with a characteristic rum-like odor, is a multifaceted compound with significant biological activity and a well-characterized toxicological profile. It is found naturally in various fruits and fermented products and is also synthesized for diverse industrial applications, including as a flavoring agent, solvent, and fumigant.[1][2] Its biological effects are largely attributed to its rapid hydrolysis into ethanol and formic acid upon contact with moist surfaces and within the body. This guide provides a comprehensive technical overview of the biological activities and toxicological properties of **ethyl formate**, with a focus on quantitative data, detailed experimental methodologies, and the underlying biochemical pathways.

Biological Activity

Ethyl formate exhibits potent insecticidal and antimicrobial properties, making it an effective fumigant for stored grains and agricultural commodities.[3][4][5] Its efficacy stems from its high volatility and ability to penetrate materials, acting rapidly to control pests.

Insecticidal Activity

Ethyl formate is a broad-spectrum insecticide effective against various life stages of numerous stored-product pests.[4] The primary mechanism of its insecticidal action is believed to be the disruption of cellular respiration.[6]

Quantitative Data: Insecticidal Efficacy

The insecticidal activity of **ethyl formate** is typically quantified by determining the median lethal concentration (LC50) or the concentration-time product (LCt50) required to achieve 50% mortality in a pest population.

Pest Species	Life Stage	Temperature (°C)	Exposure Time (h)	LC50 / LCt50	Unit	Reference
Halyomorpha halys	Adult	23	4	15.88 (LCt50)	g h/m ³	[7]
Aphis spiraecola	Nymph	23	4	1.36 (LCt50)	g h/m ³	[8]
Aphis spiraecola	Adult	23	4	2.61 (LCt50)	g h/m ³	[8]
Aphis gossypii	Nymph	23	4	2.49 (LCt50)	g h/m ³	[8]
Aphis gossypii	Adult	23	4	1.48 (LCt50)	g h/m ³	[8]
Callosobruchus chinensis	Adult	-	-	3.32 (LC50)	mg/L	[9]
Tribolium castaneum	Larvae	26±3	6	89.45 (LC50)	mg/L	[1]

Antimicrobial and Fungicidal Activity

Ethyl formate also demonstrates significant efficacy against a range of bacteria and fungi, contributing to its role as a preservative and fumigant.[3][10] Its proposed antimicrobial mechanisms include disruption of cell membranes, inhibition of essential enzymes, and induction of oxidative stress.[11]

Quantitative Data: Antimicrobial Efficacy

The antimicrobial potency is often expressed as the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a substance that prevents visible growth of a microorganism.

Microorganism	MIC	Reference
Aspergillus niger F4	Not specified, but effective	[10]
Mucor circinelloides YMM22	Not specified, but effective	[10]
Pseudomonas aeruginosa B1	MIC observed between 0.1-8 mg/L	[12]
Various fungal species	Significantly inhibited at 2.4 mmol/L	[12]

Toxicological Profile

The toxicity of **ethyl formate** is primarily associated with its hydrolysis products, ethanol and formic acid. Inhalation is the main route of exposure in occupational settings.[\[3\]](#)[\[5\]](#)

Acute Toxicity

Ethyl formate exhibits moderate acute toxicity upon oral and inhalation exposure.[\[6\]](#)[\[13\]](#) High concentrations can cause irritation to the eyes, nose, and respiratory tract, as well as central nervous system depression.[\[3\]](#)[\[4\]](#)[\[13\]](#)[\[14\]](#)

Quantitative Data: Acute Toxicity

Test	Species	Route	Value	Unit	Reference
LD50	Rat	Oral	1850	mg/kg	[3] [11] [15] [16]
LD50	Rabbit	Oral	2075	mg/kg	[3]
LD50	Guinea pig	Oral	1110	mg/kg	[14]
LD50	Rabbit	Dermal	>20,000	mg/kg	
LC50	Earthworm	Fumigation (2h)	39.9	g/m ³	[17]
LC50	Honey bee	Fumigation (2h)	7.09	g/m ³	[17]
LC50	Silkworm	Fumigation (2h)	17.9	g/m ³	[17]

Repeated Dose Toxicity

Subchronic exposure to high concentrations of **ethyl formate** can lead to adverse effects. A 90-day inhalation study in rats identified the respiratory tract as a target organ, with effects such as degeneration and squamous metaplasia of the olfactory epithelium observed at higher concentrations.[\[5\]](#)[\[18\]](#)[\[19\]](#)

Quantitative Data: Repeated Dose Toxicity

Study Duration	Species	Route	NOAEL	LOAEL	Effects at LOAEL	Reference
90-day	Rat	Inhalation	66 ppm (female), 330 ppm (male)	330 ppm (female)	Degeneration and squamous metaplasia of olfactory epithelium	[5] [19]
90-day	Rat	Oral	1000 mg/kg/day	>1000 mg/kg/day	-	[20]

Genotoxicity

Ethyl formate has been evaluated for its genotoxic potential in various assays. The weight of evidence from these studies suggests that **ethyl formate** does not pose a significant genotoxic risk.

Quantitative Data: Genotoxicity

Assay	System	Metabolic Activation	Result	Reference
Ames Test	Salmonella typhimurium	With and without	Negative	[20] [21]
In vitro Micronucleus Test	3D Reconstructed Skin (EpiDerm™)	-	Negative	[22]
In vivo Micronucleus Test	Mouse Bone Marrow	-	Negative	[20] [22]
In vitro Chromosome Aberration	Mammalian cells	-	Positive (only at cytotoxic concentrations)	[20]

Carcinogenicity

There is no evidence to suggest that **ethyl formate** is carcinogenic.[\[4\]](#)[\[13\]](#) A screening study in mice showed no increase in tumor incidence following intraperitoneal injections of **ethyl formate**.[\[14\]](#)

Reproductive and Developmental Toxicity

Currently, there are no specific reproductive toxicity data available for **ethyl formate**.[\[22\]](#) However, based on the known effects of its hydrolysis products, formic acid and ethanol, a No Observed Adverse Effect Level (NOAEL) for developmental toxicity has been established by

read-across. A developmental toxicity study indicated a reduction in fetal body weight at very high doses.[\[20\]](#)

Quantitative Data: Reproductive and Developmental Toxicity

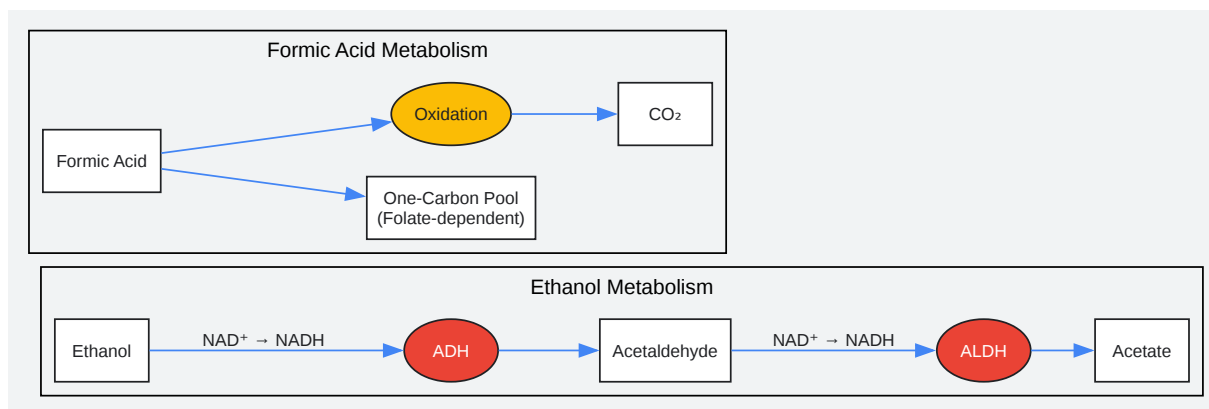
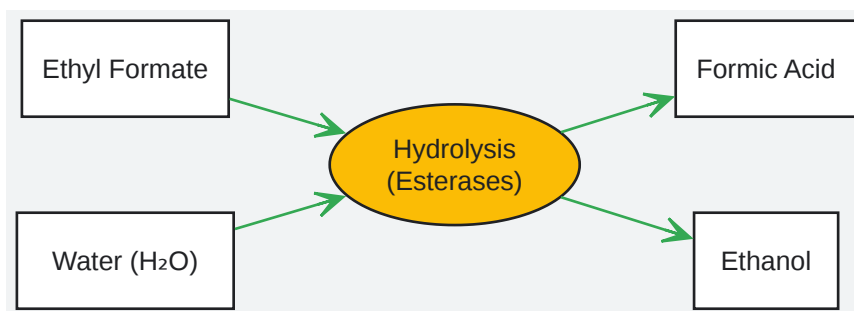
Study Type	Species	NOAEL	LOAEL	Effects at LOAEL	Reference
Developmental Toxicity	Rat	300 mg/kg/day	1000 mg/kg/day	9% reduction in fetal body weight	[20]

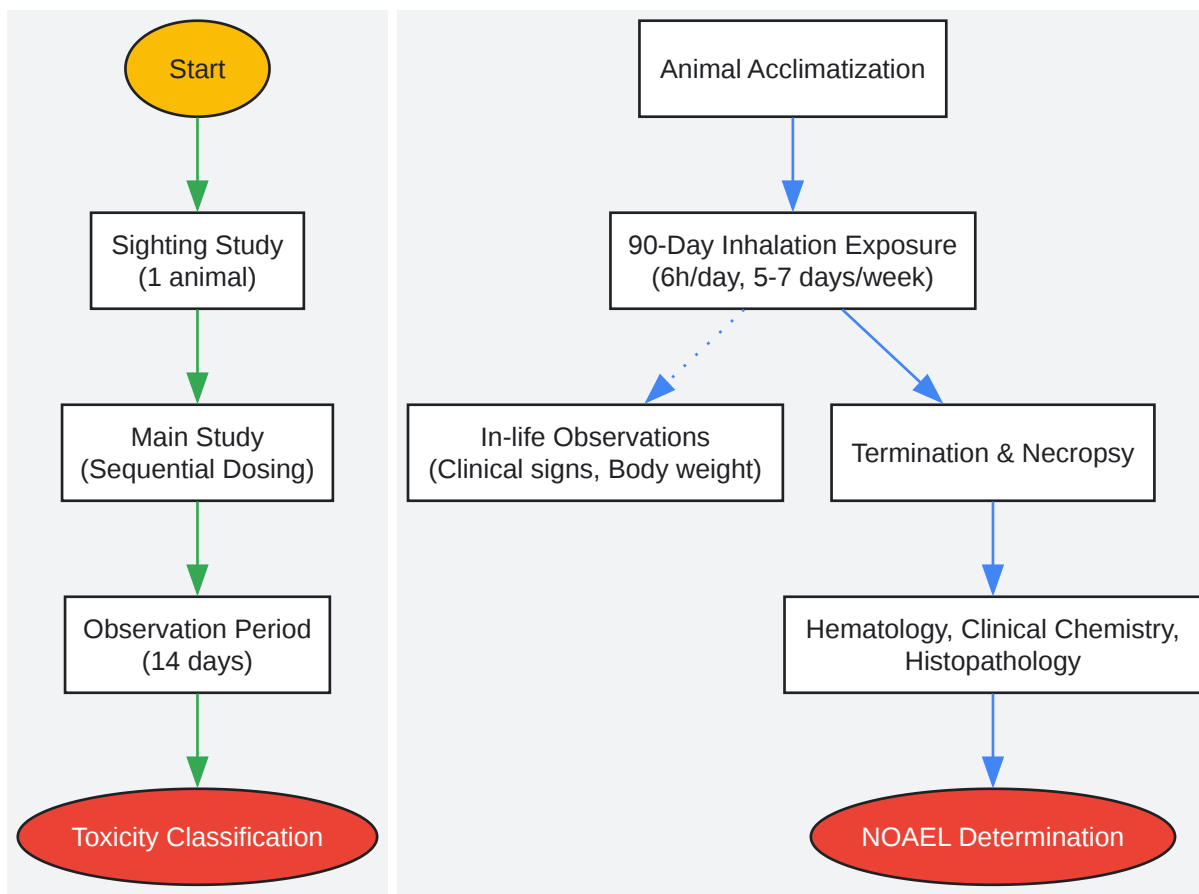
Mechanisms of Action and Metabolism

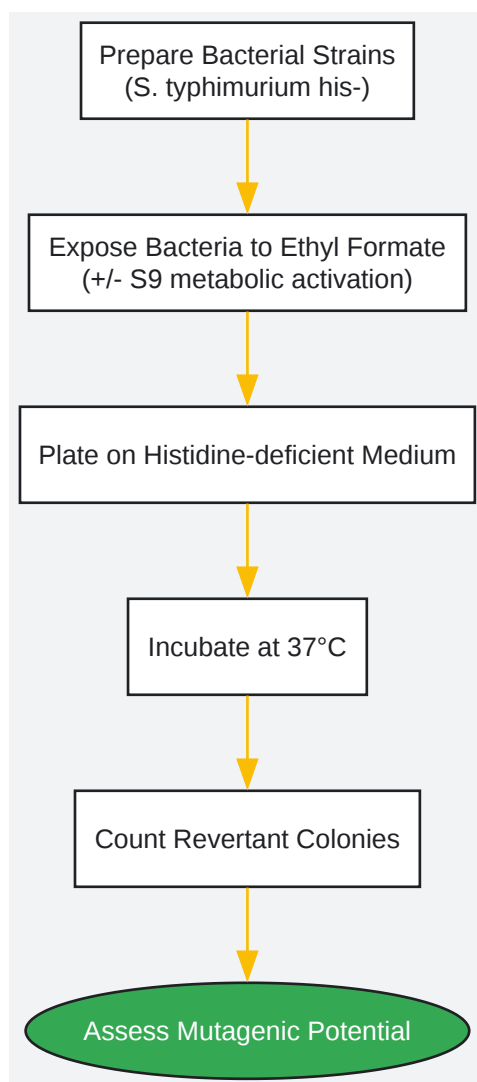
The biological and toxicological effects of **ethyl formate** are intricately linked to its metabolism.

Hydrolysis of Ethyl Formate

Upon contact with water, either on moist surfaces or within biological systems, **ethyl formate** is rapidly hydrolyzed to formic acid and ethanol. This reaction can be catalyzed by acids or bases.







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